Application Note: Design & Development of 8-Trifluoromethylisoquinoline Kinase Inhibitors

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Compound of Interest

Compound Name:	*8-(Trifluoromethyl)isoquinolin-1-OL*
CAS No.:	*1357945-74-4*
Cat. No.:	*B581000*

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Executive Summary

The 8-trifluoromethylisoquinoline scaffold represents a privileged structural motif in modern kinase inhibitor design. While the isoquinoline core effectively mimics the adenine ring of ATP—facilitating hinge-region binding—the incorporation of a trifluoromethyl (-CF_3) group at the C8 position offers three distinct medicinal chemistry advantages:

- Metabolic Shielding: It sterically and electronically blocks the C8 position, a common site for oxidative metabolism (P450-mediated hydroxylation), thereby extending in vivo half-life.
- Lipophilic Tuning: The -CF_3 group significantly increases lipophilicity (

  logP

  +1.2), enhancing membrane permeability and Blood-Brain Barrier (BBB) penetration.
- Electronic Modulation: The strong electron-withdrawing nature of the -CF_3 group reduces the pKa of the isoquinoline nitrogen, modulating its hydrogen-bond acceptor capability and

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potentially improving selectivity by altering the electrostatic potential of the hinge-binding motif.

This guide details the end-to-end workflow for designing, synthesizing, and validating kinase inhibitors based on this scaffold, with a specific focus on targeting the PI3K/mTOR pathway as a representative case study.

Rational Design & SAR Strategy

Structural Logic

The design strategy relies on the "Scaffold Hopping" approach. Standard quinazoline or quinoline inhibitors often suffer from rapid metabolism. By transitioning to an 8-trifluoromethylisoquinoline, we maintain the aromatic footprint required for the ATP-binding pocket while introducing a "metabolic blocker."

- Hinge Binder: The isoquinoline nitrogen (N2) and adjacent C1-substituents interact with the kinase hinge region (e.g., Val851 in PI3K

).

- Hydrophobic Pocket Filling: The 8-CF_3 group is positioned to occupy the hydrophobic "back pocket" or "gatekeeper" region, often inducing a conformational shift that enhances selectivity over structurally similar kinases.

Molecular Modeling Workflow

Before synthesis, candidates should be screened in silico:

- Docking: Use Glide or Gold to dock the scaffold into the crystal structure of the target kinase (e.g., PI3K

  , PDB: 5JHA).

- Constraint: Fix the isoquinoline N2 to the hinge region backbone amide.

- Evaluation: Assess the vector of the 8-CF_3 group. It should point towards the hydrophobic region II (solvent-inaccessible) to maximize van der Waals interactions.

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Chemical Synthesis Protocol

The synthesis of the core 1-substituted-8-(trifluoromethyl)isoquinoline is non-trivial due to the difficulty of introducing a -CF_3 group at the sterically crowded 8-position. The following protocol utilizes a robust copper-mediated cross-coupling approach starting from 8-bromoisoquinoline.

Retrosynthetic Analysis

- Target: 1-Amino-8-trifluoromethylisoquinoline derivative.
- Key Intermediate: 1-Chloro-8-(trifluoromethyl)isoquinoline.
- Starting Material: 5-Bromo-isoquinoline (commercially available)

  8-Bromoisoquinoline.

Step-by-Step Synthesis

Step 1: Preparation of 8-Bromoisoquinoline

Note: Direct bromination of isoquinoline yields the 5-isomer. The 8-isomer requires a rearrangement route.

- Nitration: Treat 5-bromoisoquinoline with KNO_3/H_2SO_4 to yield 5-bromo-8-nitroisoquinoline.
- Reduction: Hydrogenation (Pd/C, H_2) removes the bromine and reduces the nitro group to yield 8-aminoisoquinoline.
- Sandmeyer Reaction: Diazotize ($NaNO_2$, HBr) followed by CuBr treatment to yield 8-bromoisoquinoline.

Step 2: Trifluoromethylation (The Critical Step)

Reagents: Methyl chlorodifluoroacetate, CuI, KF, DMF.

- Dissolve 8-bromoisoquinoline (1.0 eq) in anhydrous DMF (0.5 M).
- Add CuI (2.0 eq) and KF (2.0 eq).
- Add methyl chlorodifluoroacetate (4.0 eq) slowly.

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- Heat to 120°C for 18 hours in a sealed pressure tube.
- Workup: Cool, filter through Celite, dilute with EtOAc, and wash with NH_4OH (to remove Cu) and brine.
- Purification: Flash chromatography (Hexane/EtOAc).
  - Yield: Typically 50-65%.
  - QC: ^{19}F NMR should show a singlet around -63 ppm.

Step 3: Activation at C1 (N-Oxide Rearrangement)

- Oxidation: Treat 8-(trifluoromethyl)isoquinoline with m-CPBA (1.2 eq) in DCM at RT for 4h to form the N-oxide.
- Chlorination: Reflux the N-oxide in $POCl_3$ (neat) for 2h.
- Workup: Quench carefully on ice/$NaHCO_3$. Extract with DCM.
- Product:1-Chloro-8-(trifluoromethyl)isoquinoline. This is the "activated" scaffold ready for library generation.

Step 4: Library Generation (S_NAr)

- React 1-chloro-8-(trifluoromethyl)isoquinoline with various amines (e.g., substituted anilines, piperazines) in n-butanol or DMSO with DIPEA at 100-120°C.
- Microwave irradiation can accelerate this step (150°C, 20 min).

Visualization: Synthetic & Signaling Pathways[1][2]

Synthetic Pathway Diagram



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Caption: Modular synthesis of 8-trifluoromethylisoquinoline kinase inhibitors via late-stage functionalization.

PI3K/mTOR Signaling Pathway

Targeting this pathway with isoquinolines disrupts cell survival signals.

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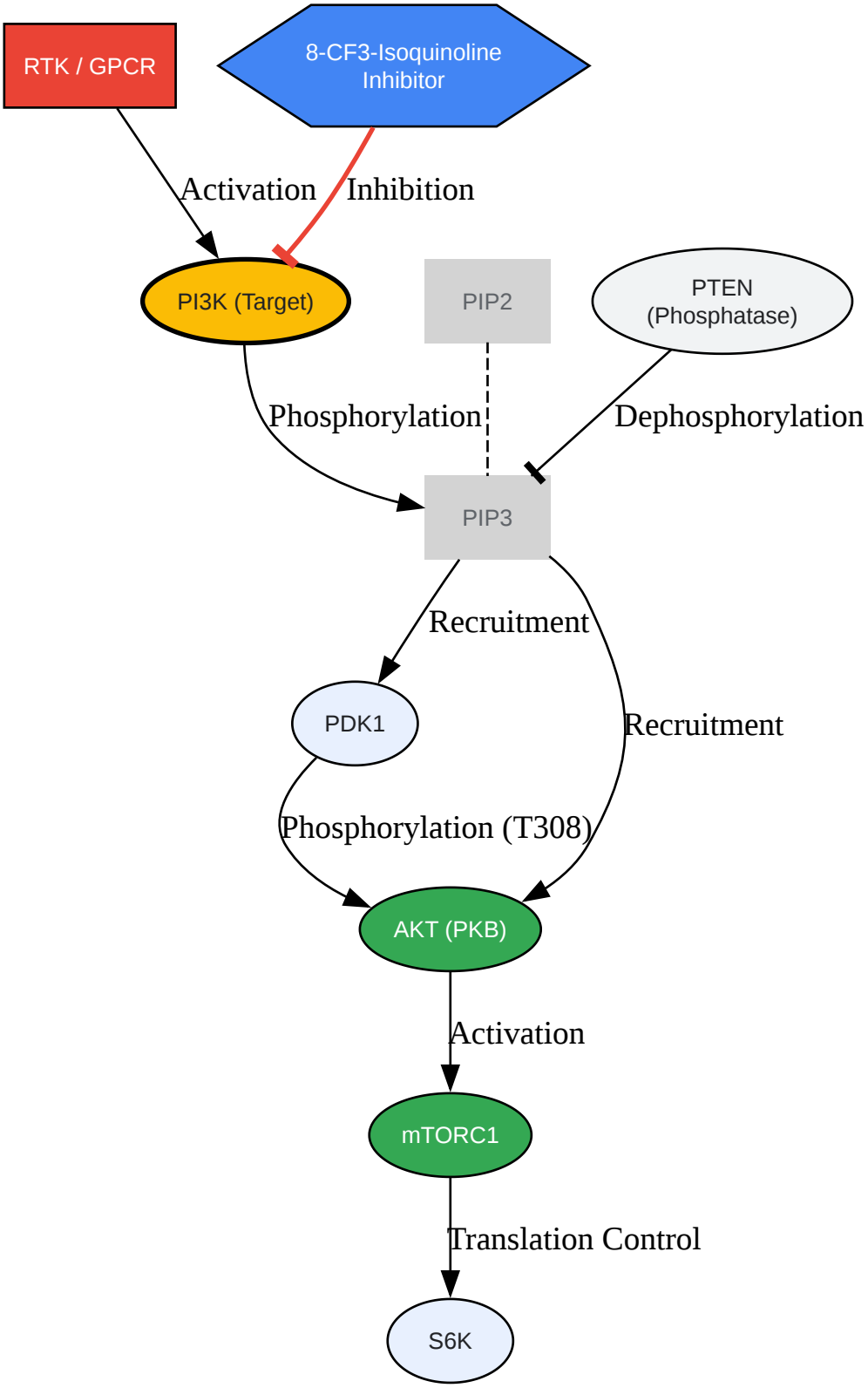

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Caption: Mechanism of action: The inhibitor blocks PI3K, preventing PIP3 generation and downstream AKT/mTOR signaling.

Biological Evaluation Protocols

Biochemical Assay: ADP-Glo™ Kinase Assay

This assay quantifies kinase activity by measuring the ADP generated during the phosphorylation reaction. It is preferred for its high sensitivity and Z' factor.

Protocol:

- Reagents: Recombinant PI3K

  /

  (0.2

  g/mL), PIP2:PS substrate lipid vesicles, Ultra-Pure ATP (10

  M), and Test Compounds (dissolved in DMSO).
- Reaction:
  - In a 384-well white plate, add 2

    L of compound (serially diluted).
  - Add 2

    L of Enzyme/Substrate mix. Incubate 15 min at RT.
  - Add 1

    L of ATP to initiate. Incubate 60 min at RT.
- Detection:
  - Add 5

    L ADP-Glo™ Reagent (terminates reaction, depletes remaining ATP). Incubate 40 min.

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- Add 10

  L Kinase Detection Reagent (converts ADP to ATP

  Luciferase light). Incubate 30 min.

- Read: Measure luminescence using a plate reader (e.g., EnVision).
- Analysis: Plot RLU vs. log[Compound]. Calculate IC_{50} using non-linear regression (GraphPad Prism).

Cellular Assay: Western Blotting for Pathway Inhibition

To confirm the compound enters the cell and hits the target.

Protocol:

- Cell Line: PC-3 (PTEN null, high AKT) or MCF-7.
- Treatment: Seed cells (

  /well). Starve in serum-free media overnight. Treat with inhibitor (0.1, 1, 10

  M) for 2 hours. Stimulate with EGF (50 ng/mL) for 15 min.
- Lysis: Lyse in RIPA buffer with phosphatase inhibitors (Na_3VO_4, NaF).
- Blotting:
  - Primary Antibodies: p-AKT (Ser473) (Target), Total AKT (Loading Control).
  - Secondary: HRP-conjugated anti-rabbit.
- Result: Effective inhibitors will show a dose-dependent disappearance of the p-AKT band while Total AKT remains constant.

References

- Synthesis of 8-Bromoisoquinoline

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- Title: Synthesis of 8-Fluoro-3,4-dihydroisoquinoline and Its Transformation to 1,8-Disubstituted Tetrahydroisoquinolines.[1][2]
- Source:Molecules (2018).
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  - Source:Chemical Communic
  - URL:[Link] (General protocol for Cu-mediated CF3 coupling).
- PI3K Inhibitor Design
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